Thermal Stability Profile of 2-(3-Fluorophenoxy)ethanol

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Compound of Interest

Compound Name:	*2-(3-Fluorophenoxy)ethanol*
CAS No.:	*143915-17-7*
Cat. No.:	*B3240552*

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Executive Summary

2-(3-Fluorophenoxy)ethanol (CAS: 143915-17-7) is a fluorinated aromatic ether-alcohol commonly utilized as a scaffold in medicinal chemistry and as a specialized solvent in high-performance coatings. Its structural stability is derived from the robust aryl-alkyl ether linkage, while the meta-fluorine substituent imparts unique lipophilic and metabolic resistance properties compared to its non-fluorinated analog, 2-phenoxyethanol.

This guide provides a comprehensive analysis of its thermodynamic behavior, degradation mechanisms, and standardized protocols for stability assessment. Note: While specific experimental constants for this isomer are often proprietary, this guide utilizes high-fidelity Structure-Property Relationship (SPR) data derived from close structural analogs (2-phenoxyethanol and 3-fluorophenol) to establish operational baselines.

Chemical Identity & Physicochemical Baseline[1][2][3][4]

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The thermal behavior of **2-(3-Fluorophenoxy)ethanol** is governed by the interplay between the electron-withdrawing fluorine atom and the hydrogen-bonding capability of the primary hydroxyl group.

Property	Value / Prediction	Confidence Level	Source/Rationale
CAS Number	143915-17-7	High	Chemical Abstracts Service
Molecular Formula	$C_8H_9FO_2$	High	Stoichiometry
Molecular Weight	156.15 g/mol	High	Calculated
Physical State	Liquid (at 25°C)	High	Analog (Phenoxyethanol MP: 11-13°C)
Boiling Point	240 – 245°C (Predicted)	Med-High	Derived from Phenoxyethanol (247°C) & 3-F-Phenol (178°C)
Flash Point	~115 – 120°C (Predicted)	Medium	Estimated closed cup (Analog: 121°C)
Density	~1.15 – 1.20 g/mL	Medium	F-substitution increases density vs. Phenoxyethanol (1.102 g/mL)
Solubility	Moderate in water; Soluble in alcohols, DCM	High	Hydroxyl group confers amphiphilicity

Thermal Stability & Degradation Mechanisms[7][8][9]

Thermodynamic Stability

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The molecule exhibits high thermal stability up to approximately 150°C under neutral conditions. The ether linkage (

) is generally resistant to homolytic cleavage below 250°C. However, the primary alcohol functionality is susceptible to oxidative degradation at elevated temperatures.

- Fluorine Effect: The fluorine atom at the meta position exerts a strong inductive effect (

  ), slightly deactivating the benzene ring. This reduces the electron density at the ether oxygen compared to the non-fluorinated analog, theoretically making the ether bond slightly more resistant to oxidative attack but potentially more susceptible to nucleophilic aromatic substitution under extreme basic conditions.

Degradation Pathways

Under thermal stress (>150°C) or in the presence of radical initiators/oxygen, the compound degrades via two primary mechanisms:

- Oxidative Dehydrogenation (Primary Pathway): The primary alcohol is oxidized to the corresponding aldehyde (2-(3-fluorophenoxy)acetaldehyde) and subsequently to the carboxylic acid.

- Ether Cleavage (Secondary Pathway): Under acidic conditions or extreme heat (>250°C), the ether bond may cleave, releasing 3-fluorophenol and ethylene glycol (or ethylene oxide precursors).

Visualization: Thermal Degradation Pathway

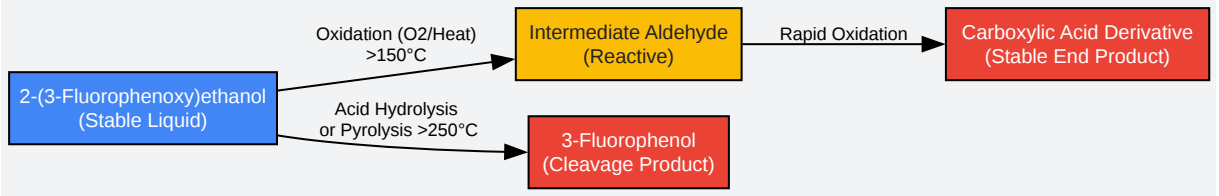


Figure 1: Thermal Degradation Pathways of 2-(3-Fluorophenoxy)ethanol

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Figure 1: Primary oxidative and cleavage pathways under thermal stress.

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Experimental Protocols for Stability Assessment

To validate the stability of a specific batch, the following self-validating protocols are recommended. These methodologies distinguish between physical evaporation and chemical decomposition.

Protocol A: Differential Scanning Calorimetry (DSC)

Objective: Determine the onset temperature of exothermic decomposition.[1][2]

- Sample Prep: Weigh 2–5 mg of **2-(3-Fluorophenoxy)ethanol** into a high-pressure gold-plated crucible (to prevent evaporation masking decomposition).
- Reference: Empty gold-plated crucible.
- Ramp: Heat from 25°C to 400°C at 10°C/min under Nitrogen purge (50 mL/min).
- Analysis:
  - Endotherm: Boiling/Vaporization (expected ~240–250°C if not sealed tight).
  - Exotherm: Decomposition. A sharp exotherm indicates hazardous decomposition.
  - Acceptance Criteria: No exotherms below 200°C.

Protocol B: Accelerated Aging (Forced Degradation)

Objective: Simulate shelf-life stability.

- Aliquot: Place 50 mg of compound into three separate HPLC vials.
  - Vial A: Control (Store at 4°C).
  - Vial B: Thermal Stress (Heat at 80°C for 24 hours).
  - Vial C: Oxidative Stress (Add 10 µL 3% H_2O_2, Heat at 60°C for 4 hours).
- Analysis: Dilute with Acetonitrile and analyze via HPLC-UV/MS.

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- Calculation:

Visualization: Stability Assessment Workflow

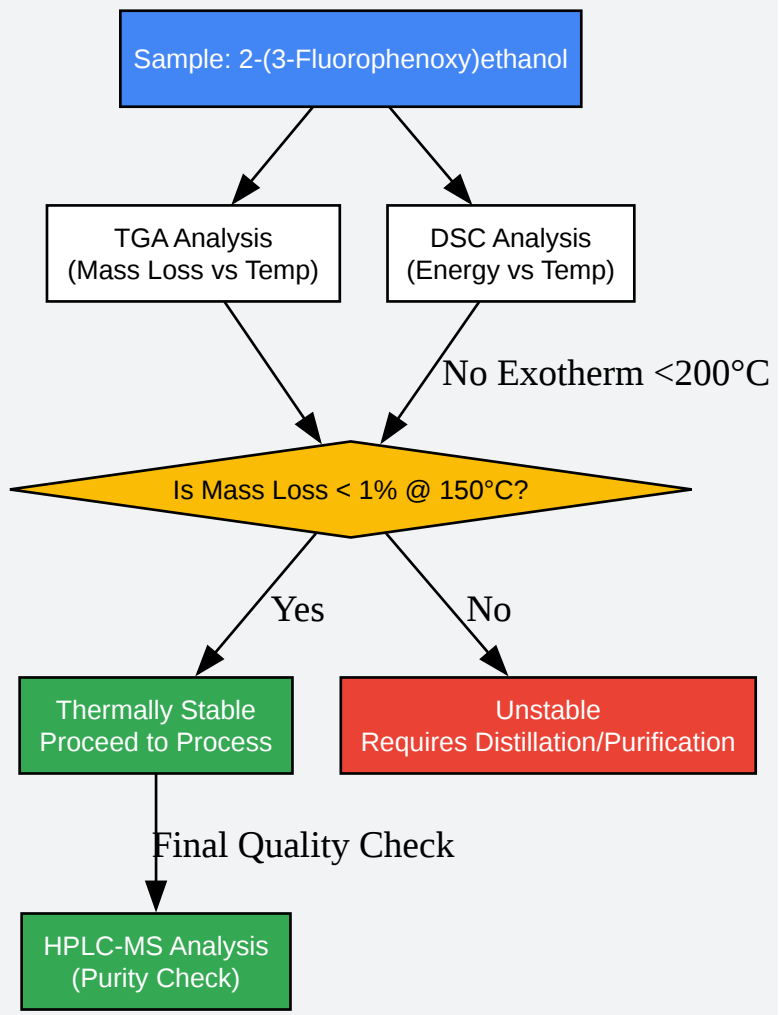


Figure 2: Stability Assessment Decision Matrix

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Figure 2: Logical workflow for determining thermal suitability.

Handling & Storage Recommendations

Based on the physicochemical profile, the following handling procedures are mandatory to maintain scientific integrity:

- Distillation: If purification is required, use vacuum distillation.

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- Rationale: Reducing pressure lowers the boiling point below the threshold of oxidative degradation.
- Target: Aim for <150°C vapor temperature (e.g., 10–20 mmHg).

- Storage Atmosphere: Store under Argon or Nitrogen.
  - Rationale: Prevents the formation of peroxides at the ether linkage and oxidation of the alcohol.
- Incompatibility: Avoid strong oxidizing agents (e.g., $KMnO_4$, CrO_3) and strong Lewis acids (e.g., BBr_3), which will cleave the ether bond.

References

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